

Peachflure chemical structure and properties

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Compound of Interest

Compound Name: Peachflure

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An In-Depth Technical Guide to **Peachflure**: Chemical Structure, Properties, and Applications

Introduction

Peachflure, scientifically known as (Z)-icos-13-en-10-one, is a long-chain aliphatic ketone of significant interest in the field of chemical ecology and integrated pest management.^{[1][2]} Initially, its name might suggest a role in fragrance chemistry, reminiscent of the aroma of peaches. However, extensive research has identified its primary function as a potent sex pheromone of the peach fruit moth (*Carposina niponensis*), a major agricultural pest.^[2] This guide provides a comprehensive technical overview of **Peachflure**, from its fundamental chemical structure and properties to its synthesis and pivotal role in sustainable agriculture.

Chemical Structure and Nomenclature

The chemical identity of **Peachflure** is crucial for understanding its specific biological activity. Its systematic IUPAC name is (Z)-icos-13-en-10-one.^[1] The molecule consists of a twenty-carbon chain with a ketone functional group at the 10th position and a cis (Z) double bond between the 13th and 14th carbon atoms.^[1] The specific stereochemistry of this double bond is critical for its biological function as a pheromone.

The PubChem database also lists the (E)-isomer, (E)-icos-13-en-10-one, which has the same molecular formula and connectivity but differs in the spatial arrangement around the double

bond.[3] While both isomers exist, it is the (Z)-isomer that is predominantly recognized as the primary component of the peach fruit moth sex pheromone.[2]

Caption: 2D Chemical Structure of **Peachflure** ((Z)-icos-13-en-10-one).

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Peachflure** is essential for its synthesis, formulation, and application in pest management strategies. The following table summarizes the key computed properties available in the PubChem database.

Property	Value	Source
Molecular Formula	C20H38O	PubChem[3]
Molecular Weight	294.5 g/mol	PubChem[3]
IUPAC Name	(E)-icos-13-en-10-one	PubChem[3]
XLogP3	7.9	PubChem[3]
Topological Polar Surface Area	17.1 Å ²	PubChem[3]
Heavy Atom Count	21	PubChem[3]
Complexity	242	PubChem[3]

Synthesis and Methodology

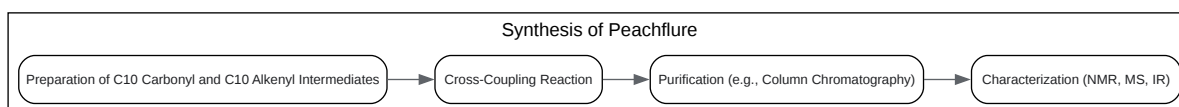
The synthesis of long-chain aliphatic ketones such as **Peachflure** requires precise control to achieve the desired stereochemistry, which is crucial for its biological activity. While multiple synthetic routes for similar long-chain ketones exist, a specific method for the stereoselective synthesis of (13Z)-Eicos-13-en-10-one has been reported.[4] A general overview of a plausible synthetic approach based on established organic chemistry principles is presented below.

General Synthetic Strategy

The synthesis of unsaturated ketones like **Peachflure** can often be achieved through the coupling of two smaller carbon fragments. One common approach involves the use of organometallic reagents.

Conceptual Experimental Workflow:

- **Preparation of Key Intermediates:** The synthesis would likely begin with the preparation of two key building blocks: a C10 carbonyl-containing fragment and a C10 alkenyl fragment with the desired (Z)-stereochemistry.
- **Coupling Reaction:** These two fragments would then be coupled using a suitable cross-coupling reaction, such as a Suzuki, Negishi, or Stille coupling. This step is critical for forming the carbon-carbon bond at the desired position.
- **Purification:** The final product would be purified using chromatographic techniques, such as column chromatography, to isolate the desired (Z)-isomer from any starting materials, byproducts, or other isomers.
- **Characterization:** The structure and purity of the synthesized **Peachflure** would be confirmed using analytical methods like Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.[3]



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Caption: Conceptual workflow for the synthesis of **Peachflure**.

Biological Activity and Mechanism of Action

The primary biological role of **Peachflure** is as a sex pheromone for the male peach fruit moth. [2] Female moths release minute quantities of this chemical into the atmosphere to attract males for mating. The male moths possess highly specialized receptors in their antennae that can detect **Peachflure** at very low concentrations.

Upon detection, the pheromone molecules bind to these receptors, triggering a cascade of nerve impulses that result in a behavioral response in the male moth, namely upwind flight

towards the source of the pheromone. This chemotactic behavior is highly specific to the chemical structure of **Peachflure**, including the chain length, position of the ketone and double bond, and the (Z)-stereochemistry of the double bond.

Application in Pest Management

The potent and specific biological activity of **Peachflure** makes it a valuable tool in integrated pest management (IPM) programs for controlling the peach fruit moth. Its primary applications are in:

- **Monitoring:** Traps baited with synthetic **Peachflure** can be used to monitor the population of male peach fruit moths in an orchard. This information helps growers to determine the optimal timing for control measures.
- **Mating Disruption:** By permeating an orchard with a high concentration of synthetic **Peachflure**, the ability of male moths to locate calling females is severely impaired. This "mating disruption" technique can significantly reduce the mating success and subsequent larval infestation of the fruit.

The use of **Peachflure** as a biopesticide offers several advantages over conventional insecticides, including high specificity to the target pest, low toxicity to non-target organisms, and a reduced environmental footprint.^[2]

Toxicology and Safety

While a detailed toxicological profile for **Peachflure** is not widely available in the public domain, its use as a biopesticide suggests a favorable safety profile, particularly when compared to broad-spectrum insecticides.^[2] Pheromones are naturally occurring substances and are generally considered to be of low toxicity to mammals and other non-target organisms. Regulatory agencies typically require extensive safety testing before a pheromone-based product can be registered for agricultural use.

Conclusion

Peachflure, or (Z)-icos-13-en-10-one, is a fascinating molecule that bridges the fields of organic chemistry and chemical ecology. Its identification as the sex pheromone of the peach fruit moth has led to the development of environmentally benign and highly effective pest

management strategies. Further research into the biosynthesis of **Peachflure** in the moth and the development of more efficient synthetic routes will continue to enhance its utility in sustainable agriculture.

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